

# Application Note: Integrated Process for Heavy Metal Removal & Ammonium Recovery

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## Compound Focus: Ammonia soap

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This application note outlines a sustainable method for removing heavy metals from biosolids while simultaneously producing an ammonium-enriched biochar adsorbent. The process contributes to a circular economy in wastewater treatment by converting waste into a valuable, slow-release fertilizer [1].

## Key Objectives:

- **Heavy Metal Removal:** Extract heavy metals (e.g., As, Cd, Co, Cr, Cu, Ni, Pb, Zn) from biosolids.
- **Biochar Modification:** Enhance the cation exchange capacity (CEC) of the resulting biochar for superior ammonium adsorption.
- **Ammonium Recovery:** Efficiently recover ammonium from wastewater to produce a nitrogen-laden soil amendment.
- **Contaminant Destruction:** Eliminate persistent organic pollutants like PFAS and microplastics through pyrolysis.

## Experimental Protocol

The following section provides the step-by-step methodology based on the research by *Halder et al. (2025)* [1].

## Materials

- **Feedstock:** Dried biosolids (sewage sludge), ground and sieved to 100–500  $\mu\text{m}$  particles.
- **Chemicals:** 75%  $\text{HNO}_3$ , NaOH pellets, Ammonium Chloride ( $\text{NH}_4\text{Cl}$ ) for synthetic wastewater.
- **Equipment:** Magnetic stirrer hot plate, centrifuge, muffle furnace, drying oven, analytical instruments (XPS, EDS, FTIR, ICP-MS).

## Procedure

### 1. Chemical Treatment of Biosolids

- **Acid Treatment:** Mix 50 g of dry biosolids with 1000 mL of 10% (v/v)  $\text{HNO}_3$  (solid-to-liquid ratio of 1:20 g/mL). Stir at 250 rpm at room temperature (25°C) for 4 hours [1].
- **Washing:** Centrifuge the slurry at 6000 rpm to decant the liquid. Wash the solid residue with deionized water twice to remove residual acid and dissolved metal nitrates [1].
- **Alkali Treatment:** Subject the wet, acid-treated solids to 1000 mL of 0.5 M NaOH solution. Stir at 250 rpm at room temperature for 4 hours [1].
- **Final Washing and Drying:** Centrifuge again to recover solids, and wash with deionized water until the filtrate reaches a neutral pH. Dry the final solid product, now called "Treated Biosolids" (TB) [1].

### 2. Pyrolysis

- Place the dried TB in a closed porcelain crucible within a muffle furnace.
- Pyrolyze under an oxygen-limited environment at **450°C**. The heating rate and hold time should follow standard biochar production protocols for your equipment [1].
- The resulting product is "Treated Biosolids Biochar" (TBB).

### 3. Adsorption Experiment for Ammonium Recovery

- **Adsorbent Preparation:** The TBB can be used directly for ammonium adsorption studies.
- **Synthetic Wastewater:** Prepare a 1000  $\text{mg L}^{-1}$   $\text{NH}_4^+$  stock solution using  $\text{NH}_4\text{Cl}$  [1].
- **Batch Adsorption:** In a typical test, a known mass of TBB is added to a volume of ammonium solution and agitated. The specific solid-to-liquid ratio, contact time, and pH should be optimized for your system.
- **Analysis:** Sample the solution at timed intervals. Filter and measure the residual ammonium concentration (e.g., via ion chromatography or spectrophotometry) to calculate the adsorption capacity.

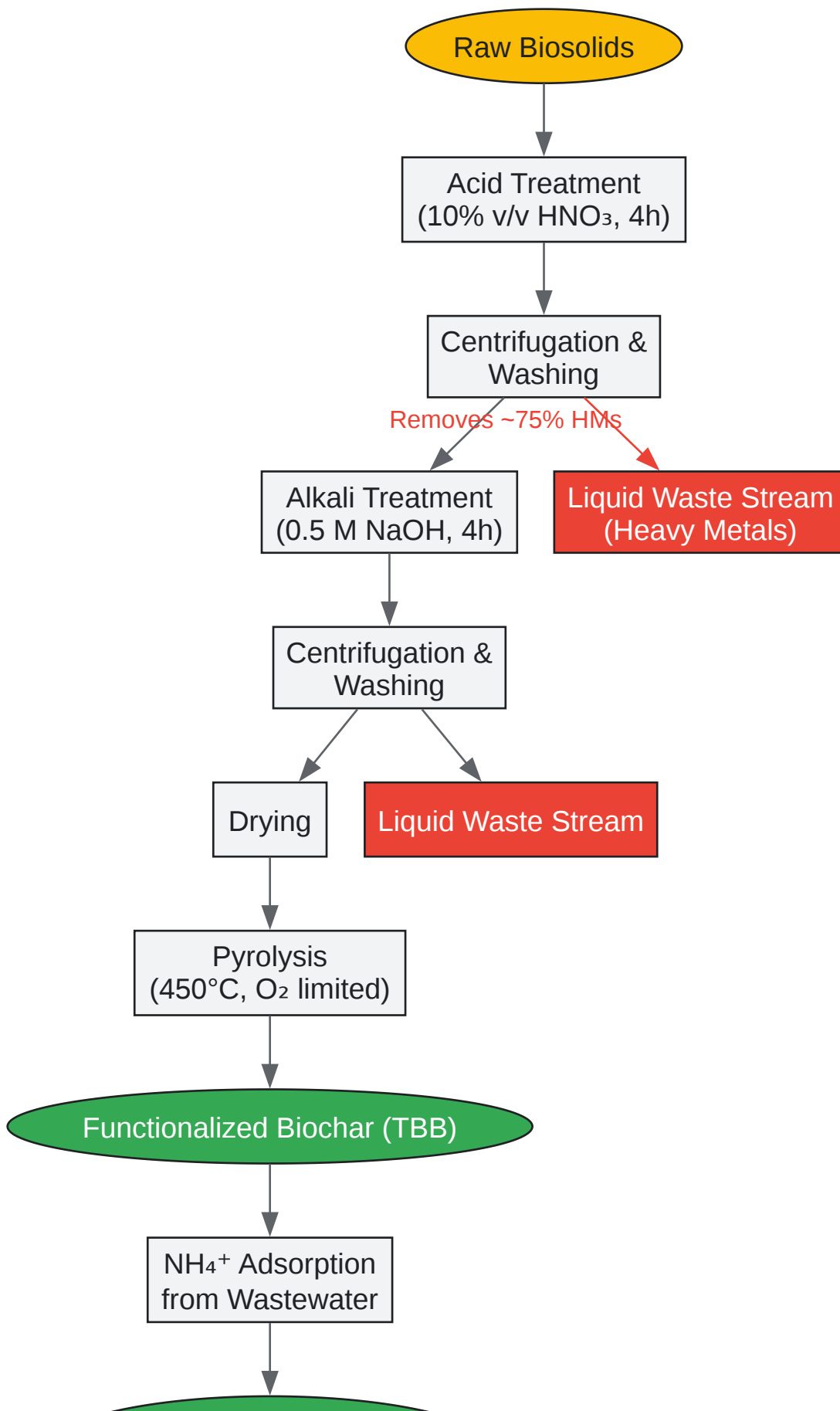
## Data Summary

The table below summarizes the performance data reported in the study [1].

Parameter	Raw Biosolids Biochar (RBB)	Treated Biosolids Biochar (TBB)
Heavy Metal Removal via Treatment	Not Applicable	~75% (average across various metals)
NH <sub>4</sub> <sup>+</sup> Adsorption Capacity (Synthetic Wastewater)	5.23 mg g <sup>-1</sup>	17.03 mg g <sup>-1</sup>
NH <sub>4</sub> <sup>+</sup> Adsorption Capacity (Real Digester Effluent)	0.53 mg g <sup>-1</sup>	16.10 mg g <sup>-1</sup>
Key Surface Functional Group	N/A	R-COO <sup>-</sup> Na <sup>+</sup>

## Workflow Diagram

The following diagram illustrates the complete integrated process for heavy metal removal and ammonium recovery, based on the experimental protocol.



## N-laden Biochar (Slow-release Fertilizer)

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## Key Process Insights

- **Mechanism of Functionalization:** The mild acid treatment introduces carboxylic acid groups (R-COOH) onto the biochar surface. Subsequent alkali treatment ion-exchanges  $H^+$  with  $Na^+$  to form R-COO $^-Na^+$  groups, which significantly enhance cation exchange capacity for ammonium adsorption [1].
- **Contaminant Management:** Pyrolysis at 450°C is effective in degrading persistent organic pollutants like microplastics and PFAS, making the final product safer for land application [1].
- **Economic & Environmental Value:** An economic analysis of this approach indicated a positive net present value and a payback period of approximately 8 years, highlighting its potential as a cost-effective waste treatment solution that supports a circular economy [1].

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## References

1. Innovative chemical functionalisation of biosolids for removing heavy ... [link.springer.com]

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